

Personal protective equipment for handling Methyl 2-bromo-3-methylbenzoate

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: Methyl 2-bromo-3-methylbenzoate

Cat. No.: B146986

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Essential Safety and Handling Guide for Methyl 2-bromo-3-methylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Methyl 2-bromo-3-methylbenzoate** (CAS No: 131001-86-0). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Chemical Properties Summary:

Property	Value
Molecular Formula	C ₉ H ₉ BrO ₂
Molecular Weight	229.07 g/mol
Appearance	Colorless to red liquid
Boiling Point	267.4 ± 20.0 °C (Predicted)[1]
Flash Point	115.5 °C[1]
Density	1.433 ± 0.06 g/cm ³ (Predicted)[1]
Solubility	Slightly soluble in water. Soluble in organic solvents like ethanol and chloroform.[2]

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 2-bromo-3-methylbenzoate is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment (PPE) to prevent exposure.

GHS Hazard Statements:

- H315: Causes skin irritation.[[1](#)][[3](#)]
- H319: Causes serious eye irritation.[[3](#)]
- H335: May cause respiratory irritation.[[3](#)]

Recommended Personal Protective Equipment (PPE):

The selection of appropriate PPE is the first line of defense against chemical exposure. The following table summarizes recommended PPE for handling **Methyl 2-bromo-3-methylbenzoate**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes that can cause serious eye irritation.
Hand Protection	Wear chemical-resistant gloves. Butyl or Viton® gloves are recommended for handling aromatic and halogenated hydrocarbons. Nitrile gloves may offer short-term splash protection but have poor resistance to these chemical classes and should be changed immediately upon contact.	Prevents skin irritation and potential absorption. Aromatic and halogenated hydrocarbons can degrade many common glove materials.
Skin and Body Protection	A lab coat or chemical-resistant apron, long pants, and closed-toe shoes.	Minimizes skin contact with potential spills.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.	Protects against respiratory tract irritation from vapors.

Glove Material Chemical Resistance:

Since specific breakthrough time data for **Methyl 2-bromo-3-methylbenzoate** is not readily available, the following table provides general resistance of common glove materials to aromatic and halogenated hydrocarbons.

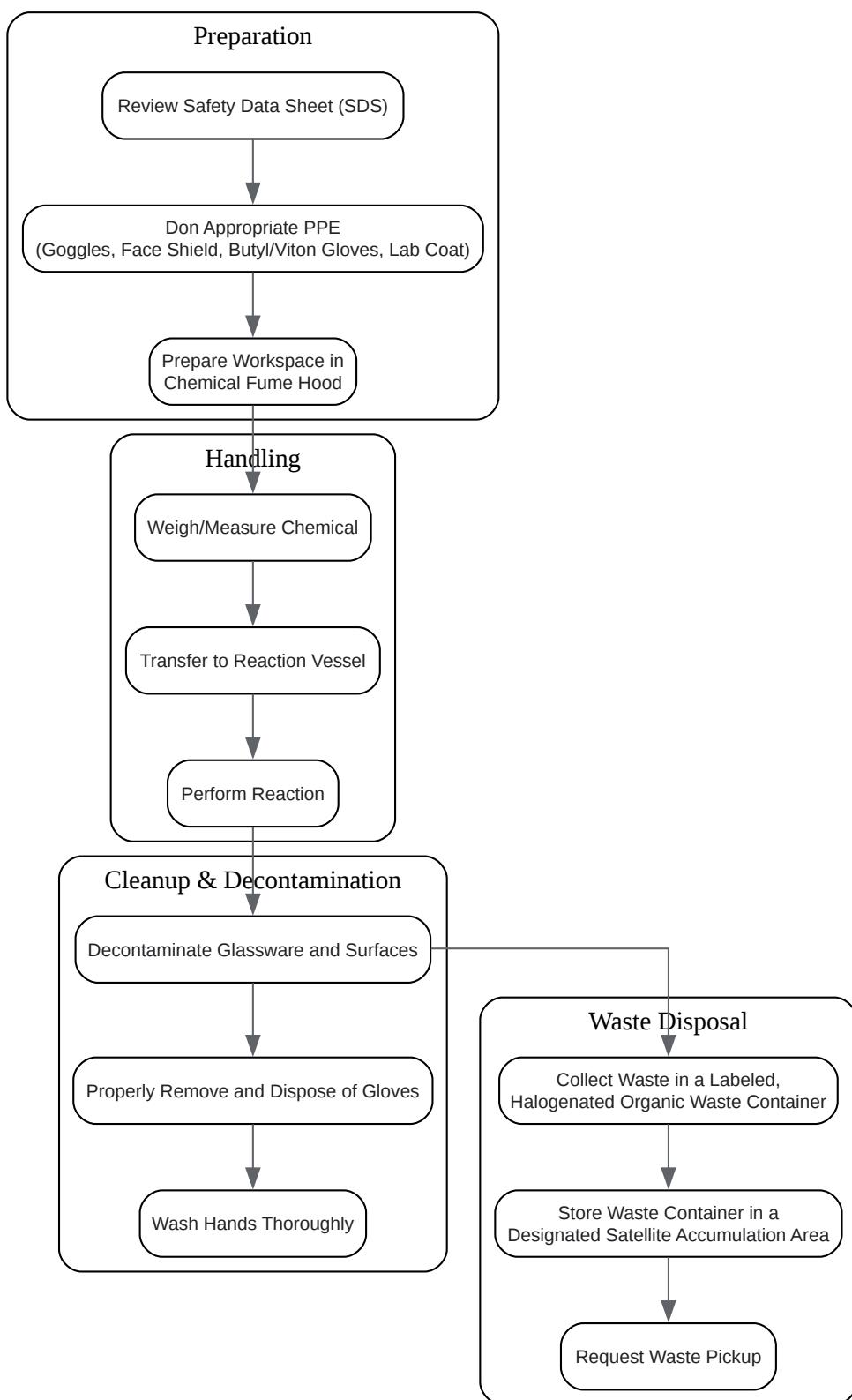
Glove Material	Resistance to Aromatic Hydrocarbons	Resistance to Halogenated Hydrocarbons
Butyl Rubber	Good to Excellent	Poor to Fair
Viton®	Excellent	Excellent
Nitrile	Poor to Fair	Poor to Fair
Neoprene	Fair	Fair
Natural Rubber (Latex)	Poor	Poor

Note: This is a general guide. It is crucial to consult the glove manufacturer's specific chemical resistance data.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

Experimental Workflow for Handling Methyl 2-bromo-3-methylbenzoate

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Caption: Workflow for Safe Handling of **Methyl 2-bromo-3-methylbenzoate**.

Step-by-Step Handling Procedures

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
 - Put on all required PPE: chemical safety goggles, face shield, appropriate gloves (Butyl or Viton® recommended), and a lab coat.
 - Ensure a calibrated fire extinguisher and a spill kit are readily accessible.
 - Set up all equipment within a certified chemical fume hood.
- Handling:
 - Carefully weigh or measure the required amount of **Methyl 2-bromo-3-methylbenzoate**.
 - Transfer the chemical to the reaction vessel, avoiding splashes.
 - Keep the container tightly closed when not in use.
 - Avoid heating the substance near open flames or other ignition sources.
- In Case of a Spill:
 - For small spills within a fume hood, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
 - Place the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - For larger spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan

As a halogenated organic compound, **Methyl 2-bromo-3-methylbenzoate** requires special disposal procedures.

- Waste Collection:

- All waste containing **Methyl 2-bromo-3-methylbenzoate**, including contaminated consumables (e.g., gloves, absorbent pads), must be collected in a dedicated, properly labeled "Halogenated Organic Waste" container.[[2](#)]
- Never mix halogenated waste with non-halogenated waste streams.[[1](#)]
- Do not dispose of this chemical down the drain.

- Waste Storage:

- Keep the waste container tightly sealed and store it in a designated satellite accumulation area.[[4](#)]
- Ensure the storage area is cool, dry, and well-ventilated.

- Waste Disposal:

- Follow your institution's procedures for hazardous waste pickup.
- Ensure the waste container is properly labeled with its contents before collection.

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- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 2-bromo-3-methylbenzoate]. BenchChem, [2026]. [Online PDF]. Available at:

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